

Technical Support Center: Flow Cytometry with GSK503-Treated Cells

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Compound of Interest

Compound Name: GSK503

Cat. No.: B15586943

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers using the EZH2 inhibitor, **GSK503**, in conjunction with flow cytometry. The information is tailored to address specific challenges that may arise during compensation and data analysis due to the cellular effects of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **GSK503** and how does it affect cells?

GSK503 is a potent and specific inhibitor of the EZH2 methyltransferase.[1][2] EZH2 is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), which mediates gene silencing through the trimethylation of histone H3 at lysine 27 (H3K27me3). By inhibiting EZH2, **GSK503** can lead to the re-expression of tumor suppressor genes, resulting in decreased cell proliferation, cell cycle arrest, and induction of apoptosis in various cancer cell lines.[3][4]

Q2: Can **GSK503** treatment interfere with flow cytometry compensation?

Yes, **GSK503** treatment can potentially interfere with flow cytometry compensation. Drug treatments can alter the physiological state of cells, which may lead to changes in their size, granularity, and intrinsic fluorescence (autofluorescence).[5][6] An increase in autofluorescence

can complicate the compensation process by increasing the background signal, making it difficult to resolve dimly stained populations. While direct studies on **GSK503**-induced autofluorescence are limited, it is a common phenomenon with drug-treated cells and should be carefully considered.

Q3: How might **GSK503** treatment affect the expression of cell surface markers?

By altering gene expression, **GSK503** and other EZH2 inhibitors can change the expression levels of cell surface proteins (CD markers). For instance, **GSK503** has been shown to reduce the expression of the TIGIT ligand CD155 on the surface of multiple myeloma cells.[3] Other EZH2 inhibitors have been reported to increase the expression of CD38 and CD48.[7] Therefore, it is crucial to validate the expression of your target markers post-treatment, as changes could affect panel design and data interpretation.

Q4: Should I use compensation beads or cells for my **GSK503**-treated samples?

Both compensation beads and cells have their advantages. Compensation beads provide a bright, consistent signal, which is ideal for accurate compensation calculation.[8] However, they do not account for changes in autofluorescence in your experimental cells. Given that **GSK503** can alter the cellular state, it is highly recommended to use the treated cells themselves for setting compensation, if possible. This ensures that the autofluorescence of your compensation controls matches that of your experimental samples.[8] If the expression of your marker of interest is too low on the cells for a reliable compensation control, you may need to use beads. In such cases, it is important to also run an unstained treated cell control to assess the level of autofluorescence.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
High background fluorescence in unstained, GSK503-treated cells	Increased autofluorescence due to drug treatment.	- Include an unstained, GSK503-treated control in every experiment to establish the baseline autofluorescence. - If possible, choose fluorochromes that emit in the far-red spectrum, where autofluorescence is typically lower.[6] - For cell types with naturally high autofluorescence, use bright fluorochromes to ensure the signal is well above the background.[9]
Difficulty compensating GSK503-treated samples	Incorrect compensation controls. The autofluorescence of the compensation controls does not match the experimental samples.	- Use single-stained, GSK503-treated cells for each fluorochrome in your panel to set compensation. - Ensure that the positive and negative populations in your compensation controls have the same autofluorescence.[8] - If using compensation beads, be aware that they will not reflect the autofluorescence of your treated cells. Always run an unstained, treated cell sample to visualize the autofluorescence.
Shift in the negative population of stained, treated cells compared to untreated controls	Altered autofluorescence in the treated cells.	- This is an expected outcome of drug-induced changes in autofluorescence. - Use the unstained, GSK503-treated sample to correctly set the

negative gates for your analysis.

Unexpected changes in marker expression

GSK503 is altering the expression of your target protein.

- Titrate your antibodies on GSK503-treated cells to ensure optimal staining concentration. - Validate your panel with Fluorescence Minus One (FMO) controls, especially for dimly expressed markers, to accurately set your gates.

Poor separation between positive and negative populations

A combination of low antigen expression and high autofluorescence.

- Use a brighter fluorochrome for the marker of interest. - Consider using a viability dye to exclude dead cells, which can contribute to non-specific staining and increased background.[\[10\]](#) - If possible, use an antibody against a more highly expressed marker conjugated to the same fluorochrome for setting compensation.[\[8\]](#)

Data Presentation

GSK503-Induced Apoptosis in Multiple Myeloma Cell Lines

The following table summarizes the percentage of apoptotic cells after treatment with **GSK503** for 72 hours, as determined by flow cytometry.

Cell Line	GSK503 Concentration (μM)	Apoptosis (%)
OPM-2	0	5.3 ± 0.5
5	10.2 ± 1.1	
10	18.9 ± 1.8	
15	25.4 ± 2.3	
30	33.1 ± 3.1	
RPMI-8226	0	4.8 ± 0.4
5	9.5 ± 0.9	
10	16.7 ± 1.5	
15	22.3 ± 2.1	
30	29.8 ± 2.9	

Data adapted from a study on the effects of **GSK503** on multiple myeloma cells. The apoptosis percentage represents the sum of early and late apoptotic cells.[\[3\]](#)

Effect of GSK503 on Cell Surface Marker Expression in OPM-2 Cells

This table shows the change in the expression of the cell surface ligand CD155 on OPM-2 multiple myeloma cells after 72 hours of treatment with **GSK503**.

GSK503 Concentration (μM)	CD155 Expression (% positive cells)
0	73.51 ± 1.19
5	68.77 ± 2.67
10	59.72 ± 1.38
15	25.95 ± 1.32
30	27.60 ± 4.50

Data derived from a study investigating the immunomodulatory effects of **GSK503**.^[3]

IC50 Values of GSK503 in Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μM)
THP-1	Acute Monocytic Leukemia	1.3

This IC50 value is based on cytotoxicity assays.^[8]

Experimental Protocols

Protocol: Flow Cytometry Analysis of Apoptosis in GSK503-Treated Cells

This protocol provides a general framework for assessing apoptosis using Annexin V and Propidium Iodide (PI) staining in cells treated with **GSK503**.

Materials:

- **GSK503**
- Cell line of interest
- Complete cell culture medium
- Phosphate-Buffered Saline (PBS)
- Annexin V-FITC Apoptosis Detection Kit (or similar kit with a different fluorochrome)
- Flow cytometry tubes
- Flow cytometer

Procedure:

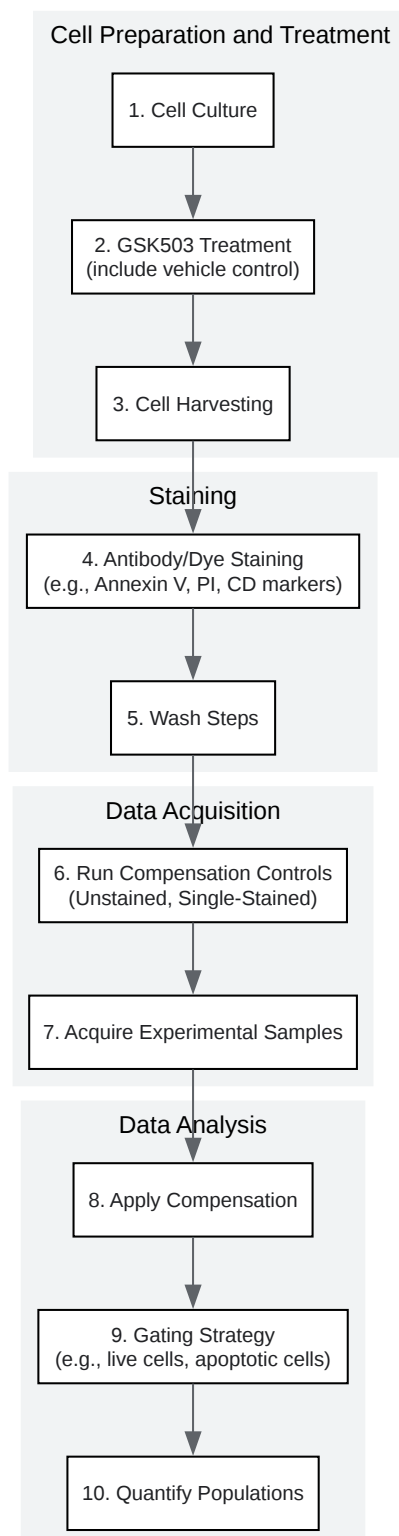
- Cell Seeding and Treatment:

- Seed cells at a density that will ensure they are in the logarithmic growth phase at the time of harvesting.
- Allow cells to adhere overnight (for adherent cells).
- Prepare a stock solution of **GSK503** in a suitable solvent (e.g., DMSO).
- Treat cells with the desired concentrations of **GSK503**. Include a vehicle-only control (e.g., DMSO).
- Incubate for the desired treatment duration (e.g., 72 hours).
- Cell Harvesting:
 - For adherent cells, gently detach them using a non-enzymatic cell dissociation solution to preserve cell surface integrity.
 - For suspension cells, collect them directly.
 - Transfer cells to flow cytometry tubes and centrifuge at 300 x g for 5 minutes.
 - Wash the cell pellet twice with cold PBS.
- Staining:
 - Resuspend the cell pellet in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
 - Transfer 100 μ L of the cell suspension to a new flow cytometry tube.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of PI.
 - Gently vortex and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μ L of 1X Binding Buffer to each tube before analysis.
- Flow Cytometry Analysis:
 - Analyze the samples on the flow cytometer as soon as possible.

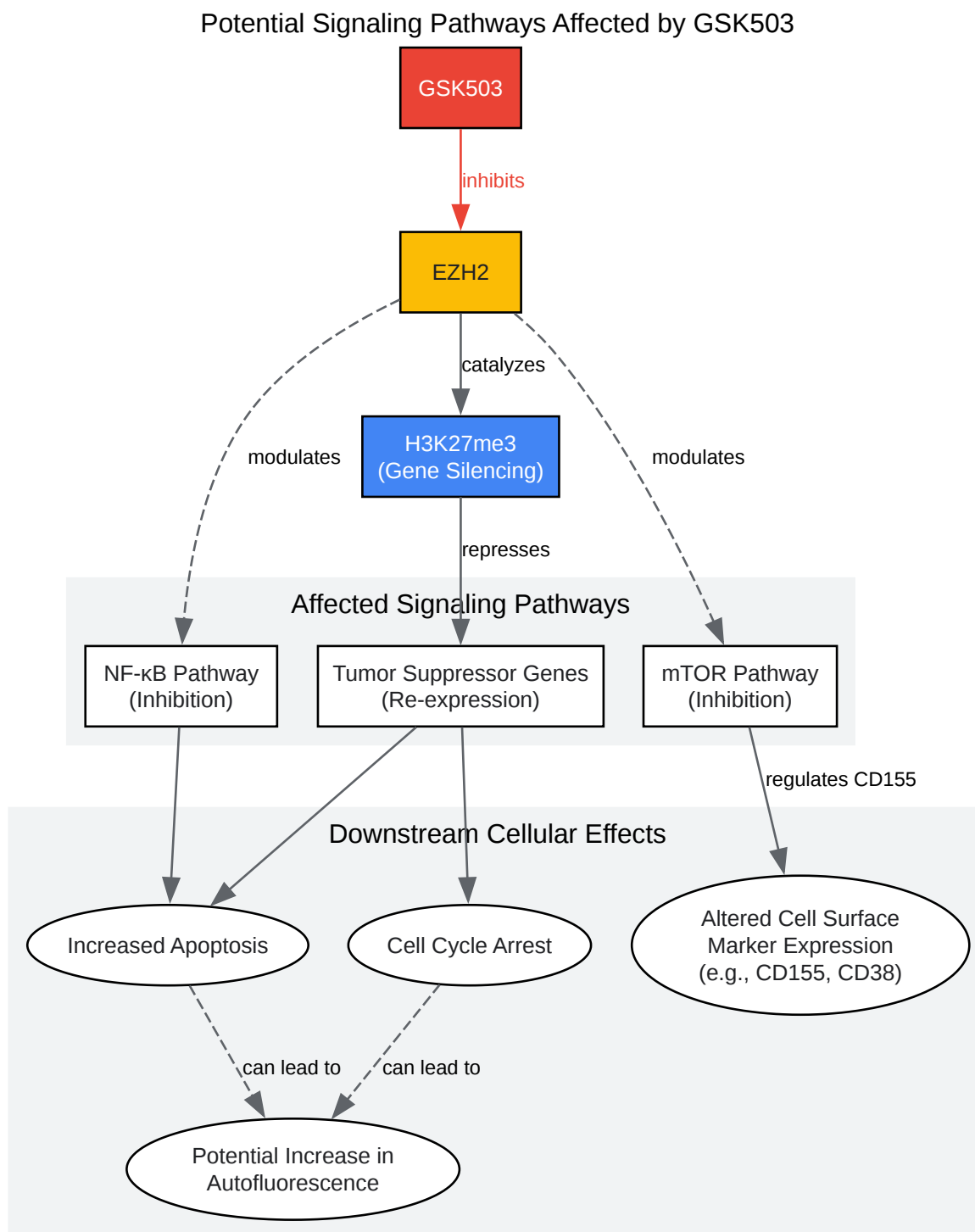
- Controls for Compensation and Gating:
 - Unstained, untreated cells
 - Unstained, **GSK503**-treated cells (to assess autofluorescence)
 - Single-stained untreated cells (Annexin V only and PI only)
 - Single-stained **GSK503**-treated cells (Annexin V only and PI only)
- Set the appropriate voltages and compensation using your single-stained controls.
- Acquire data for all samples.
- Data Analysis:
 - Create a dot plot of Annexin V versus PI.
 - Establish quadrants based on your unstained and single-stained controls.
 - Lower-left: Live cells (Annexin V- / PI-)
 - Lower-right: Early apoptotic cells (Annexin V+ / PI-)
 - Upper-right: Late apoptotic/necrotic cells (Annexin V+ / PI+)
 - Upper-left: Necrotic cells (Annexin V- / PI+)
 - Calculate the percentage of cells in each quadrant for each treatment condition.

Mandatory Visualization

Experimental Workflow for Flow Cytometry with GSK503

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Caption: A generalized workflow for a flow cytometry experiment involving **GSK503**-treated cells.



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Caption: Signaling pathways influenced by **GSK503** and their potential impact on cellular phenotypes relevant to flow cytometry.

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